

Application Notes and Protocols: Utilizing Dimethylglyoxime for Cobalt Separation and Analysis

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Compound of Interest

Compound Name: Dimethylglyoxime

Cat. No.: B8815664

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Introduction

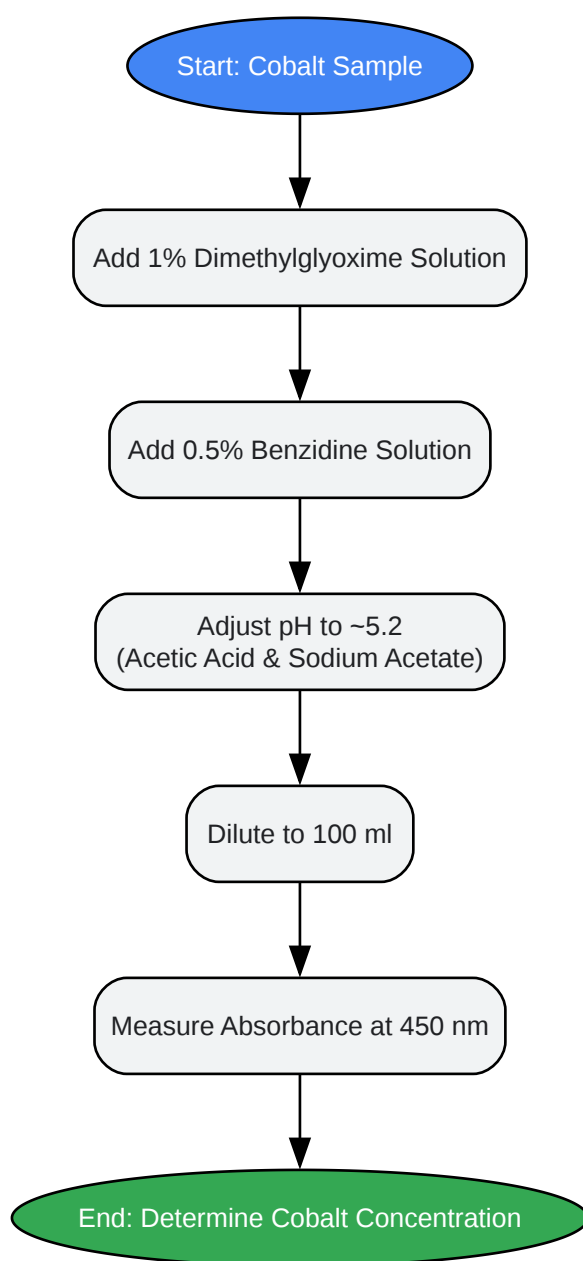
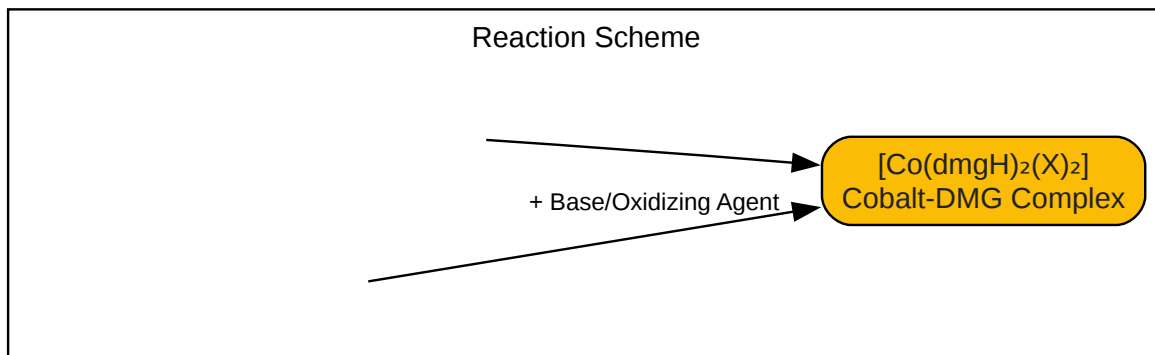
Dimethylglyoxime (DMG), a $C_4H_8N_2O_2$ compound, is a well-established chelating agent in analytical and coordination chemistry.[1][2][3] Its primary application lies in the selective precipitation and determination of nickel, with which it forms a distinct bright red precipitate.[1] However, DMG also forms stable complexes with other transition metals, including cobalt, which can be leveraged for separation and analytical purposes.[2][3] These application notes provide detailed protocols and data for researchers, scientists, and drug development professionals on the use of **dimethylglyoxime** as a chelating agent for cobalt, focusing on its separation and determination.

While DMG is highly selective for nickel, under specific conditions, its interaction with cobalt can be controlled for analytical applications.[4][5] This document outlines the principles of cobalt-DMG complex formation, protocols for its use in spectrophotometric analysis, and data on potential interferences and mitigation strategies.

Chemical Reaction and Complex Formation

Dimethylglyoxime is a bidentate ligand, meaning it binds to a metal ion at two points.[2] In the presence of cobalt ions, DMG forms a stable chelate. The cobalt(III) ion forms a distorted octahedral complex with **dimethylglyoxime** and other ligands.[6] The formation of the cobalt-DMG complex is influenced by pH and the presence of oxidizing or reducing agents.

Diagram: Cobalt-**Dimethylglyoxime** Chelation



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References

- 1. Dimethylglyoxime: Structure, Uses & Safety Explained [vedantu.com]
- 2. nbinno.com [nbinno.com]
- 3. Dimethylglyoxime - Wikipedia [en.wikipedia.org]
- 4. saimm.co.za [saimm.co.za]
- 5. 2024.sci-hub.st [2024.sci-hub.st]
- 6. Dichlorido(dimethylglyoximate-k² N,N')(dimethylglyoxime-k² N,N')cobalt(III) - PMC [pmc.ncbi.nlm.nih.gov]
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